

Application Notes and Protocols for ARQ-751 Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ARQ-751, also known as Vevorisertib, is a potent and selective allosteric pan-AKT inhibitor.[1] [2] It targets the serine/threonine kinase AKT (protein kinase B), a critical node in the PI3K/AKT signaling pathway, which is frequently dysregulated in various cancers.[3][4][5] Accurate preparation of ARQ-751 stock solutions is paramount for obtaining reliable and reproducible results in in vitro assays. This document provides a detailed protocol for the preparation, storage, and handling of ARQ-751 stock solutions.

ARQ-751 Properties

A summary of the key chemical and biological properties of **ARQ-751** is presented in the table below.



| Property | Value | Reference |
|-----------------------|--|-----------------|
| Synonyms | Vevorisertib, MK-4440 | [1] |
| CAS Number | 1416775-46-6 | [1] |
| Molecular Formula | C35H38N8O | [1] |
| Molecular Weight | 586.73 g/mol | [1][6] |
| Appearance | Solid powder | [1] |
| Purity | >98% | [1] |
| Solubility | Soluble in DMSO | [1][7] |
| IC50 values | AKT1: 0.55 nM, AKT2: 0.81 nM, AKT3: 1.31 nM | [1][3][4] |
| Binding Affinity (Kd) | AKT1: 1.2 nM, AKT1-E17K: 8.6 nM | [2][3][4][7][8] |

Experimental Protocol: Preparation of ARQ-751 Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of ARQ-751 in DMSO.

Materials:

- ARQ-751 powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or cryovials
- · Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Sonicator



Procedure:

 Pre-calculation: Before opening the vial, calculate the volume of DMSO required to achieve the desired stock concentration. To prepare a 10 mM stock solution, use the following formula:

Volume of DMSO (μ L) = (Mass of **ARQ-751** (mg) / 586.73 g/mol) * 100,000

Reconstitution:

- Briefly centrifuge the vial of **ARQ-751** powder to ensure all the powder is at the bottom.[9]
- Under sterile conditions (e.g., in a laminar flow hood), add the calculated volume of anhydrous/sterile DMSO to the vial.[9]
- Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle
 warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if
 necessary.[9] Visually inspect the solution to ensure there are no visible particles.

Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes or cryovials.[9]
- Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
- For long-term storage, store the aliquots at -80°C. For short-term storage (up to one month), -20°C is acceptable.[6][7] When stored properly as a powder at -20°C, ARQ-751 is stable for over two years.[1][6] In DMSO, it is stable for up to 6 months at -80°C and 1 month at -20°C.[6][7]

Preparation of Working Solutions:

• When preparing working solutions for your in vitro assays, thaw a single aliquot of the stock solution at room temperature.[9]



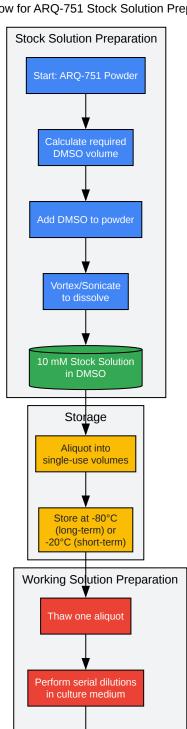




- Perform serial dilutions of the stock solution in the appropriate cell culture medium or assay buffer to achieve the final desired concentrations.[9]
- It is crucial to mix thoroughly at each dilution step.
- To prevent precipitation of the compound, it is advisable to first make intermediate dilutions in DMSO before the final dilution into the aqueous medium.[10]
- The final concentration of DMSO in the assay should be kept low (typically ≤0.5%) to avoid solvent-induced cytotoxicity.[11] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.[9]

Diagrams





Workflow for ARQ-751 Stock Solution Preparation

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Caption: Workflow for preparing ARQ-751 stock and working solutions.



Receptor Tyrosine Kinase (RTK) Activation PI3K PIP2 Converts PIP3 Recruits PDK1 Recruits ARQ-751 Phosphorylates & Inhibits Activates AKT Phosphorylates Downstream Effectors (e.g., mTOR, GSK3β) Promotes

Simplified PI3K/AKT Signaling Pathway Inhibition by ARQ-751

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Cell Proliferation, Survival, Growth

Caption: Inhibition of the PI3K/AKT signaling pathway by ARQ-751.



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